

Proper Disposal Procedures for Diisodecyl Succinate

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Compound of Interest

Compound Name: Diisodecyl succinate

Cat. No.: B15343944

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This document provides essential safety and logistical information for the proper disposal of **diisodecyl succinate**, catering to researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and environmental responsibility.

Quantitative Data

For quick reference, the following table summarizes the key quantitative data for **diisodecyl succinate**.

Property	Value
CAS Number	28801-70-9
Molecular Formula	C ₂₄ H ₄₆ O ₄
Molecular Weight	398.628 g/mol
Boiling Point	405.78 °C @ 760 mm Hg (estimated)
Flash Point	179.50 °C (355.00 °F) (estimated)
Water Solubility	5.311e-005 mg/L @ 25 °C (estimated)

Personal Protective Equipment (PPE)

Adherence to proper personal protective equipment protocols is mandatory when handling **diisodecyl succinate**. The following table outlines the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Not typically required under normal conditions with adequate ventilation. If mists or aerosols are generated, use a NIOSH-approved respirator.

Disposal Workflow

The proper disposal of **diisodecyl succinate** should follow a structured workflow to minimize risks and ensure compliance with regulations. The diagram below illustrates the key steps in the disposal process.



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Caption: A logical workflow for the safe disposal of **diisodecyl succinate**.

Step-by-Step Disposal Procedures

1. Preparation for Disposal:

- **Assess the Waste:** Determine if the **diisodecyl succinate** is unused, contaminated, or a residue.
- **Consult Safety Data Sheet (SDS):** Always refer to the substance-specific SDS for the most detailed and up-to-date handling and disposal information.[1]

- Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing the appropriate PPE as outlined in the table above.

2. Spill Management:

- Small Spills:
 - For minor spills, use an inert absorbent material such as sand, earth, or vermiculite to contain and soak up the liquid.
 - Collect the absorbed material using non-sparking tools and place it into a designated, labeled container for hazardous waste.
- Large Spills:
 - In the event of a large spill, evacuate the area immediately and contact your institution's environmental health and safety (EHS) department or emergency response team.
 - Prevent the spill from entering drains or waterways.

3. Waste Collection and Storage:

- Container Selection: Use a chemically compatible, leak-proof container for collecting **diisodecyl succinate** waste. The container must be clearly labeled as "Hazardous Waste" and include the chemical name.
- Segregation: Do not mix **diisodecyl succinate** waste with other incompatible chemicals.
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from heat and sources of ignition.

4. Final Disposal:

- Regulatory Compliance: The disposal of **diisodecyl succinate** must be carried out in accordance with all applicable local, state, and federal regulations.
- Licensed Disposal Facility: Arrange for the collection and disposal of the hazardous waste through a licensed and reputable environmental services company. Do not attempt to

dispose of **diisodecyl succinate** down the drain or in regular trash.

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References

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